

A Technical Guide to High-Purity 1-Boc-Homopiperazine for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Boc-homopiperazine**

Cat. No.: **B143305**

[Get Quote](#)

For researchers and scientists engaged in drug discovery and development, the quality and purity of starting materials are paramount. **1-Boc-homopiperazine** (tert-butyl 1,4-diazepane-1-carboxylate) is a critical building block in the synthesis of a wide array of pharmacologically active compounds. Its unique structural features make it an essential intermediate in the development of novel therapeutics. This technical guide provides an in-depth overview of high-purity **1-Boc-homopiperazine**, including a comparative analysis of suppliers, detailed experimental protocols for its application, and visualizations of relevant chemical and biological pathways.

Supplier and Specification Overview

The selection of a reliable supplier for high-purity **1-Boc-homopiperazine** is a crucial first step in any research endeavor. Purity, consistency, and the availability of detailed analytical documentation are key factors to consider. The following table summarizes the specifications of **1-Boc-homopiperazine** from several reputable suppliers.

Supplier	Product Number	Purity Specification	Analytical Method(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Chem-Impex	27725	≥ 98%	Titration	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28
Tokyo Chemical Industry (TCI)	B6228	>98.0%	Gas Chromatography (GC)	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28
Sigma-Aldrich	511382	98%	Not specified on product page	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28
Fisher Scientific	AC437110 050	98%	Not specified on product page	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28
Apollo Scientific	OR1256	97%	Not specified on product page	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28
ChemScene	CS-D0683	≥98%	Not specified on product page	112275-50-0	C ₁₀ H ₂₀ N ₂ O ₂	200.28

Note: Researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed information on purity and analytical methods used.

Experimental Protocols

1-Boc-homopiperazine is a versatile intermediate in organic synthesis. Below are detailed methodologies for key experiments involving this compound.

Protocol 1: Synthesis of 1-Boc-homopiperazine

This protocol describes a common method for the N-Boc protection of homopiperazine.

Materials:

- Homopiperazine (1,4-diazepane)
- Di-tert-butyl dicarbonate (Boc₂O)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve homopiperazine (1.0 eq) in dichloromethane in a round-bottom flask.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.0 eq) in dichloromethane to the stirred homopiperazine solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate solution.

- Separate the organic layer using a separatory funnel.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel to obtain pure **1-Boc-homopiperazine**.

Protocol 2: Buchwald-Hartwig Amination for Synthesis of N-Aryl-homopiperazines

This protocol details the coupling of **1-Boc-homopiperazine** with an aryl halide, a key step in the synthesis of various drug candidates.[\[1\]](#)[\[2\]](#)

Materials:

- **1-Boc-homopiperazine**
- Aryl halide (e.g., aryl bromide)
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$)
- Ligand (e.g., BINAP)
- Sodium tert-butoxide (NaOtBu)
- Anhydrous toluene
- Schlenk flask or other suitable reaction vessel for inert atmosphere chemistry
- Inert gas (argon or nitrogen) supply

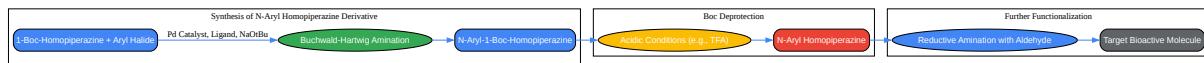
Procedure:

- To a Schlenk flask, add the aryl halide (1.0 eq), **1-Boc-homopiperazine** (1.2 eq), sodium tert-butoxide (1.4 eq), palladium catalyst (0.02 eq), and ligand (0.04 eq).
- Evacuate and backfill the flask with an inert gas three times.

- Add anhydrous toluene via syringe.
- Heat the reaction mixture to 80-100 °C and stir until the starting material is consumed (monitor by TLC or LC-MS).
- Cool the reaction to room temperature and quench with water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Purify the residue by flash column chromatography to yield the **N-aryl-1-Boc-homopiperazine** product.

Visualizing Workflows and Pathways

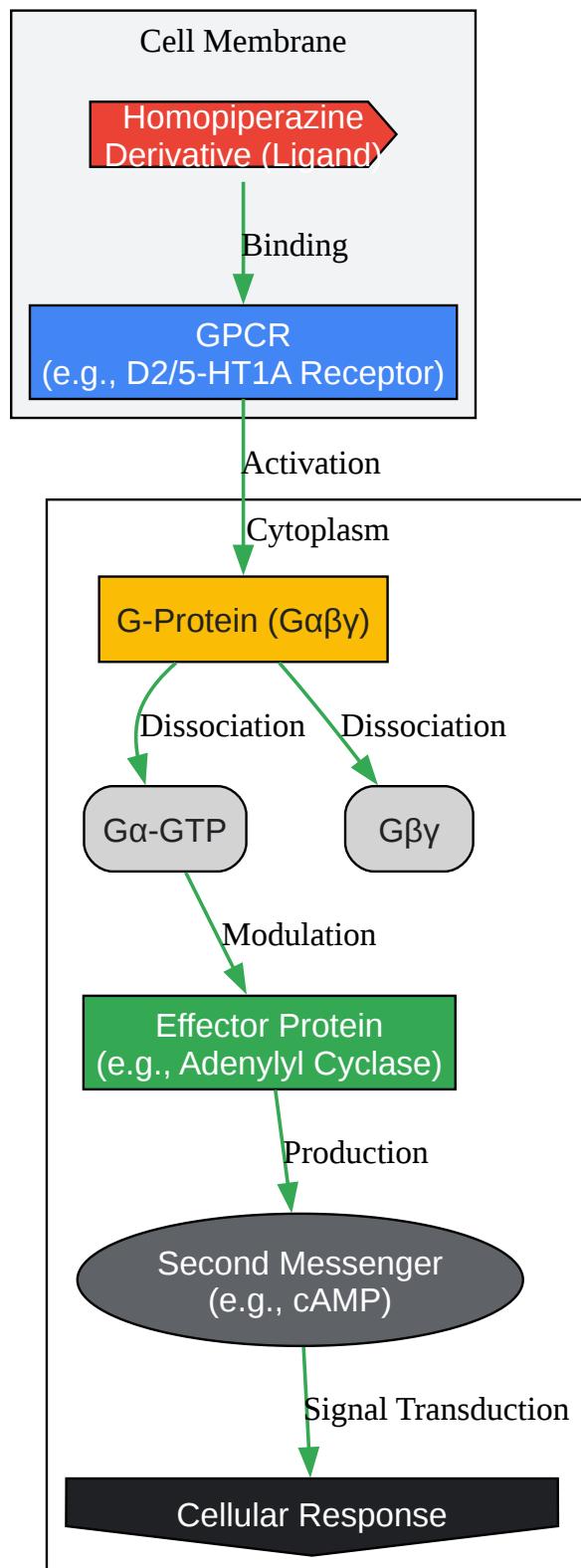
Diagrams are essential for understanding complex experimental workflows and biological signaling pathways.



[Click to download full resolution via product page](#)

Synthetic workflow for a bioactive molecule using **1-Boc-homopiperazine**.

Derivatives of homopiperazine often act as ligands for G-protein coupled receptors (GPCRs), such as dopamine D2 and serotonin 5-HT1A receptors.^{[1][2]} The following diagram illustrates a simplified, representative GPCR signaling pathway that can be modulated by such compounds.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and dual D2 and 5-HT1A receptor binding affinities of 5-piperidinyl and 5-piperazinyl-1H-benzo[d]imidazol-2(3H)-ones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [A Technical Guide to High-Purity 1-Boc-Homopiperazine for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b143305#high-purity-1-boc-homopiperazine-suppliers-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

